

An In-depth Technical Guide to Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate

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Compound of Interest

Compound Name: *Diethyl bipy55'DC*

Cat. No.: *B1670527*

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This technical guide provides a comprehensive overview of Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate, a versatile heterocyclic compound with significant applications in coordination chemistry, materials science, and catalysis. This document details its chemical identity, properties, synthesis, and key applications, with a focus on experimental protocols and data relevant to research and development.

Chemical Identity and Properties

The compound commonly known as Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate is systematically named ethyl 6-(5-ethoxycarbonylpyridin-2-yl)pyridine-3-carboxylate according to IUPAC nomenclature.[1][2] It is a white to off-white crystalline solid.[3]

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	ethyl 6-(5-ethoxycarbonylpyridin-2-yl)pyridine-3-carboxylate	[1][2]
Synonyms	[2,2'-Bipyridine]-5,5'-dicarboxylic acid diethyl ester, 5,5'-Bis(ethoxycarbonyl)-2,2'-bipyridine	[3][4]
CAS Number	1762-46-5	[1][3][4]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	[1][3]
Molecular Weight	300.31 g/mol	[1][3]
Appearance	White to off-white crystal/powder	[3]
Melting Point	145-147 °C	[5]
Purity	≥ 98% (GC)	[3]

Synthesis and Purification

The synthesis of Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate is typically achieved in a two-step process starting from 5,5'-dimethyl-2,2'-bipyridine. The first step involves the oxidation of the methyl groups to carboxylic acids, followed by Fischer esterification to yield the desired diethyl ester.

Step 1: Oxidation of 5,5'-dimethyl-2,2'-bipyridine to 2,2'-Bipyridine-5,5'-dicarboxylic acid

This oxidation is a common procedure for converting methyl groups on aromatic rings to carboxylic acids.[3][6]

- Reagents and Materials: 5,5'-dimethyl-2,2'-bipyridine, potassium permanganate (KMnO₄) or other suitable oxidizing agent, sulfuric acid (H₂SO₄), sodium bisulfite, deionized water, round-bottom flask, reflux condenser, heating mantle, filtration apparatus.

- Procedure:
 - To a solution of 5,5'-dimethyl-2,2'-bipyridine in aqueous sulfuric acid, slowly add a solution of potassium permanganate.
 - Heat the mixture to reflux for several hours until the purple color of the permanganate disappears.
 - Cool the reaction mixture to room temperature and quench any excess oxidant by the addition of sodium bisulfite.
 - The resulting precipitate of 2,2'-Bipyridine-5,5'-dicarboxylic acid is collected by filtration, washed with cold water, and dried.

Step 2: Fischer Esterification to Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate

This is a classic acid-catalyzed esterification.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Reagents and Materials: 2,2'-Bipyridine-5,5'-dicarboxylic acid, absolute ethanol (excess), concentrated sulfuric acid (catalytic amount), round-bottom flask, reflux condenser, heating mantle, Dean-Stark trap (optional), sodium bicarbonate solution, brine, anhydrous magnesium sulfate, rotary evaporator.
- Procedure:
 - Suspend 2,2'-Bipyridine-5,5'-dicarboxylic acid in a large excess of absolute ethanol in a round-bottom flask.
 - Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
 - Heat the mixture to reflux for an extended period (typically 12-24 hours) to drive the reaction to completion. The removal of water, for instance by using a Dean-Stark trap, can improve the yield.
 - After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate.
 - Extract the aqueous layer with a suitable organic solvent such as ethyl acetate.

- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.

The crude Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate can be purified by recrystallization or column chromatography.[\[2\]](#)[\[5\]](#)

- Recrystallization:
 - Dissolve the crude product in a minimal amount of a hot solvent, such as ethanol.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.
- Column Chromatography:
 - Prepare a silica gel column using a suitable eluent system, such as a mixture of hexane and ethyl acetate.[\[10\]](#)
 - Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
 - Elute the column with the chosen solvent system, collecting fractions.
 - Monitor the fractions by thin-layer chromatography (TLC) to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to yield the purified Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate.

Table 2: Spectroscopic Data

Technique	Data
^1H NMR	Expected signals for aromatic protons of the bipyridine core, a quartet for the methylene protons, and a triplet for the methyl protons of the ethyl groups.
^{13}C NMR	Expected signals for the carbons of the bipyridine rings, the carbonyl carbons of the ester groups, and the carbons of the ethyl groups. [11] [12] [13]

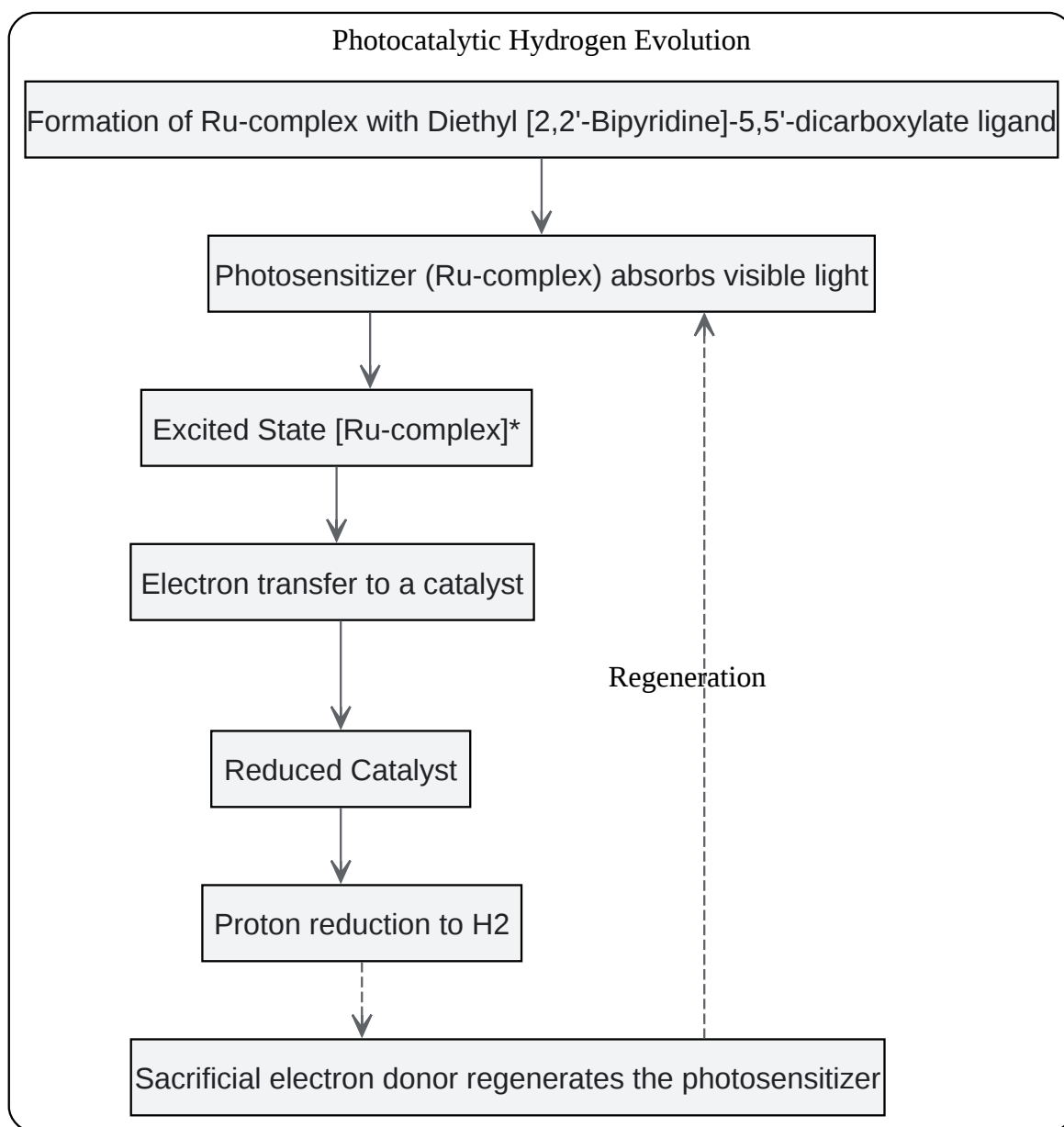
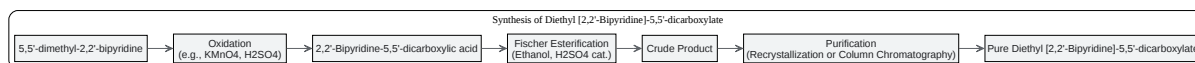
Applications in Research and Development

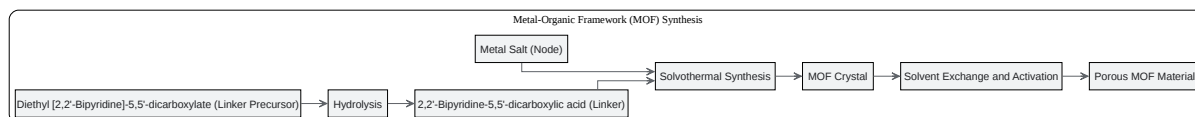
Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate is a valuable building block and ligand in various fields of chemical research.

As a bidentate N-donor ligand, it readily forms stable complexes with a variety of transition metals. These complexes are investigated for their catalytic activity in numerous organic transformations.

- **Asymmetric Catalysis:** Chiral complexes incorporating this bipyridine ligand can be employed as catalysts in asymmetric synthesis, inducing enantioselectivity in the formation of chiral products.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Photoredox Catalysis:** Ruthenium and Iridium complexes of bipyridine ligands are well-known photocatalysts. The ester functionalities on this ligand can modulate the electronic properties of the metal center, influencing the efficiency of photoredox cycles.
- **Metal-Organic Frameworks (MOFs):** The dicarboxylate functionality allows this molecule to act as a linker in the construction of MOFs. These porous materials have potential applications in gas storage, separation, and heterogeneous catalysis.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- **Luminescent Materials:** Metal complexes of Diethyl [2,2'-Bipyridine]-5,5'-dicarboxylate can exhibit interesting photoluminescent properties, making them suitable for applications in sensors, imaging, and organic light-emitting diodes (OLEDs).[\[9\]](#)[\[19\]](#)[\[20\]](#)

Visualized Workflows and Pathways





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